

# Introduction: The Role of ABC99 in B-Cell Signaling

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## Compound of Interest

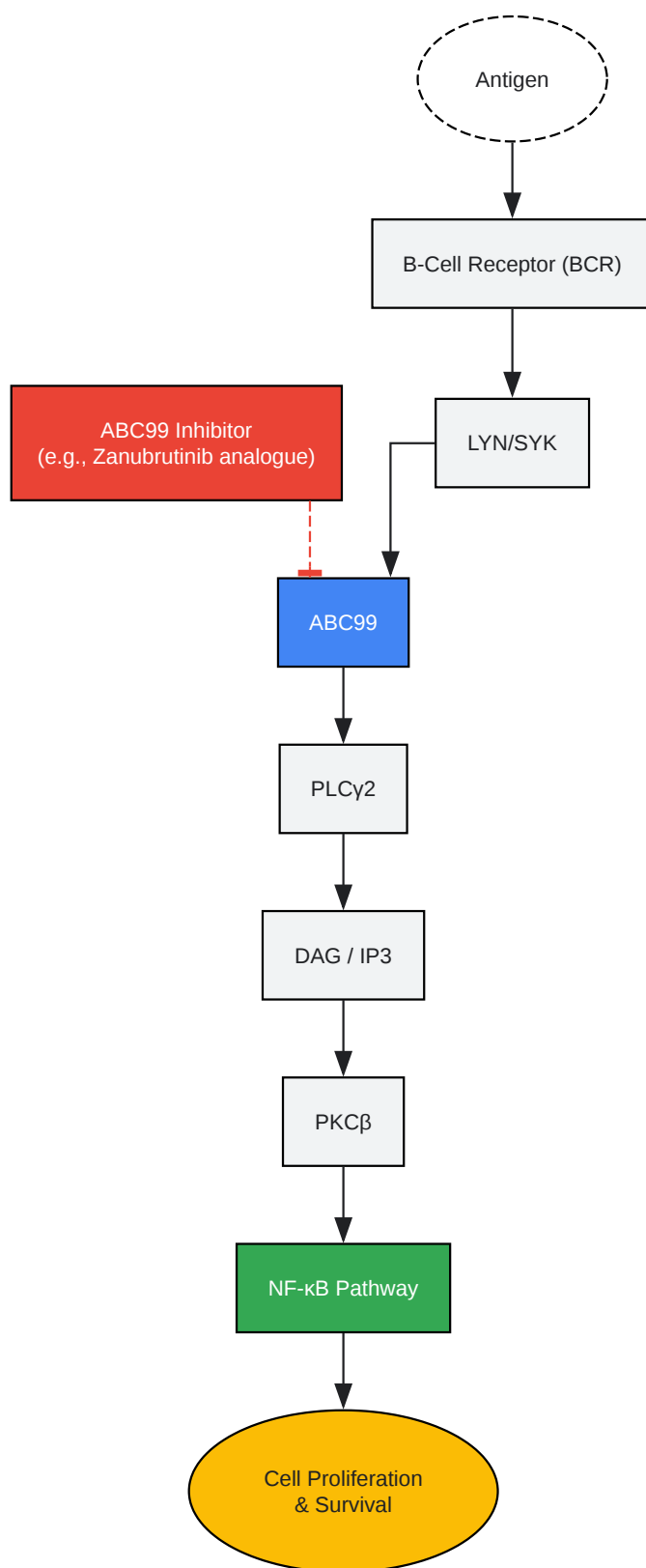
Compound Name: ABC99

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**ABC99** is a critical non-receptor tyrosine kinase that functions as a key component of the B-cell receptor (BCR) signaling pathway.<sup>[1][2][3][4]</sup> This pathway is essential for the development, activation, proliferation, and survival of B-lymphocytes.<sup>[2][5][6]</sup> Dysregulation of the BCR signaling cascade, often involving the hyperactivation of **ABC99**, is a hallmark of various B-cell malignancies, including chronic lymphocytic leukemia (CLL) and mantle cell lymphoma (MCL).<sup>[5][7]</sup> Consequently, inhibiting the kinase activity of **ABC99** presents a compelling therapeutic strategy to disrupt the survival and proliferation of malignant B-cells.<sup>[1][8]</sup>

Upon antigen binding to the BCR, a signaling cascade is initiated, leading to the activation of **ABC99**. Activated **ABC99** then phosphorylates downstream substrates, including phospholipase C gamma 2 (PLCγ2), which in turn triggers signaling cascades involving nuclear factor-κB (NF-κB) and other pathways crucial for B-cell survival and proliferation.<sup>[6][9][10]</sup>





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